

Molecular structure and formula of Esprocarb (C15H23NOS).

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An In-depth Technical Guide to the Molecular Structure and Formula of **Esprocarb** (C₁₅H₂₃NOS)

Abstract

Esprocarb is a synthetic thiocarbamate herbicide used for the pre- and post-emergence control of annual weeds, particularly in rice cultivation.[1] Its efficacy is rooted in its specific molecular structure which facilitates the inhibition of very long-chain fatty acid synthesis in plants.[2] This document provides a comprehensive overview of **Esprocarb**, detailing its molecular characteristics, physicochemical properties, synthesis pathway, mechanism of action, and common analytical protocols. All quantitative data is presented in structured tables, and key processes are visualized using diagrams compliant with specified technical standards. This guide is intended for researchers, scientists, and professionals in drug development and agrochemical science.

Chemical Identity and Molecular Structure

Esprocarb is a chiral compound containing a stereogenic center within its 1,2-dimethylpropyl group, and it is typically supplied as a racemic mixture.[3] The core structure consists of a thiocarbamate functional group with ethyl and 1,2-dimethylpropyl substituents on the nitrogen atom and a benzyl group attached to the sulfur atom.

Table 1: Chemical Identifiers for Esprocarb



Identifier	Value	Reference
Molecular Formula	C ₁₅ H ₂₃ NOS	[3][4]
Molecular Weight	265.41 g/mol	
IUPAC Name	S-benzyl ethyl[(2Ξ)-3- methylbutan-2- yl]carbamothioate	
CAS Number	85785-20-2	
Canonical SMILES	CCN(C(C)C(C)C)C(=O)SCC1= CC=CC=C1	

| InChi Key | BXEHUCNTIZGSOJ-UHFFFAOYSA-N | |

Caption: 2D Molecular Structure of Esprocarb.

Physicochemical Properties

Esprocarb is a yellowish, odorless liquid under standard conditions. Its properties are critical for its formulation, application, and environmental fate.

Table 2: Physicochemical Properties of Esprocarb

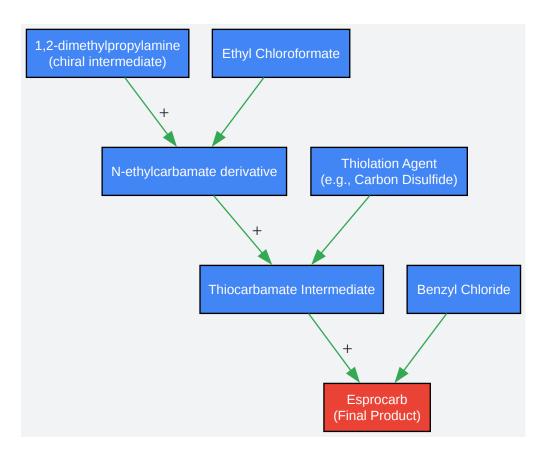
Property	Value	Reference
Physical State	Liquid	
Appearance	Yellowish liquid	
Density	1.035 g/mL	
Melting Point	< 25 °C	
Boiling Point	135 °C	
Water Solubility	4.9 mg/L (0.0049 g/L)	

| Vapor Pressure | 10.1 mPa | |



Synthesis Pathway

The commercial synthesis of **Esprocarb** is a multi-step process. It begins with the formation of a chiral amine, which is then converted to a thiocarbamate and finally alkylated to yield the final product.



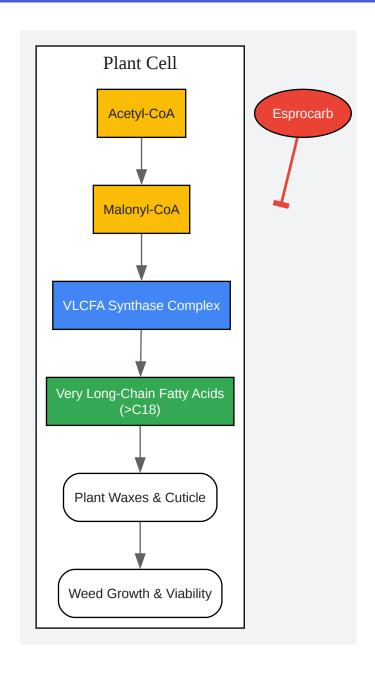
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Caption: General Synthesis Pathway for **Esprocarb**.

Mechanism of Action

Esprocarb is classified as a Group K3 herbicide. Its mode of action is the inhibition of the synthesis of very long-chain fatty acids (VLCFAs) in susceptible plant species. VLCFAs are essential components of plant waxes and cuticles, and their disruption leads to growth inhibition and eventual death of the weed.





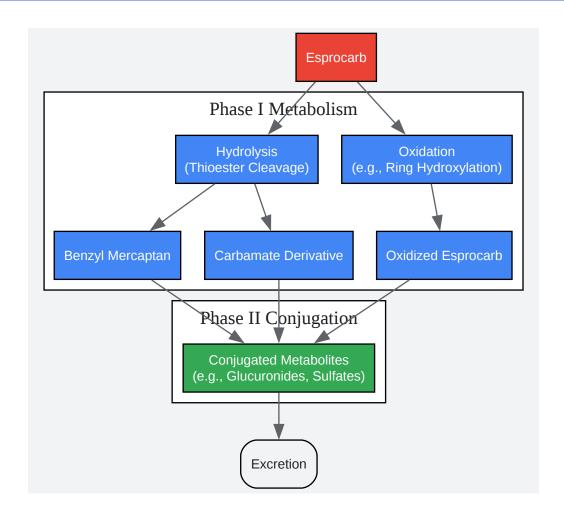
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Caption: **Esprocarb**'s Inhibition of VLCFA Synthesis.

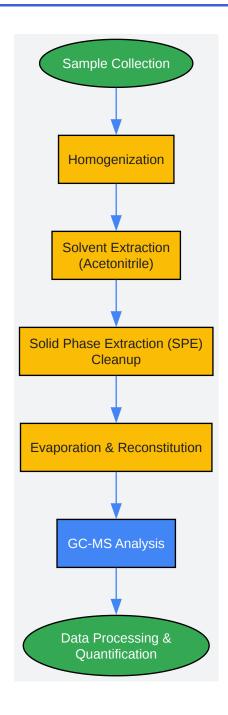
Metabolic Pathway

The metabolism of thiocarbamate herbicides like **Esprocarb** in organisms such as mammals typically involves phase I and phase II reactions. Phase I reactions, often mediated by cytochrome P450 (CYP) enzymes, can include hydrolysis of the thioester linkage and oxidation. Hydrolysis breaks down the molecule into less toxic components. These metabolites can then undergo phase II conjugation for excretion.









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